

# A Technical Overview of Triallyl Cyanurate: Molecular Weight and Formula

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## Compound of Interest

Compound Name: Triallyl cyanurate

Cat. No.: B085880

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This guide provides a focused examination of the fundamental chemical properties of **triallyl cyanurate**, specifically its molecular weight and formula. **Triallyl cyanurate** is a cross-linking agent utilized in the polymer industry to enhance the thermal and mechanical properties of various materials.<sup>[1][2]</sup> An accurate understanding of its molecular weight and formula is crucial for stoichiometric calculations in polymer synthesis and material formulation.

## Core Chemical Data

The essential quantitative data for **triallyl cyanurate** is summarized in the table below. This information is foundational for any research or development work involving this compound.

Property	Value
Molecular Formula	C <sub>12</sub> H <sub>15</sub> N <sub>3</sub> O <sub>3</sub> <sup>[1][3][4][5][6]</sup>
Molecular Weight	249.27 g/mol <sup>[1][4][5][6][7]</sup>
CAS Number	101-37-1 <sup>[1][3]</sup>

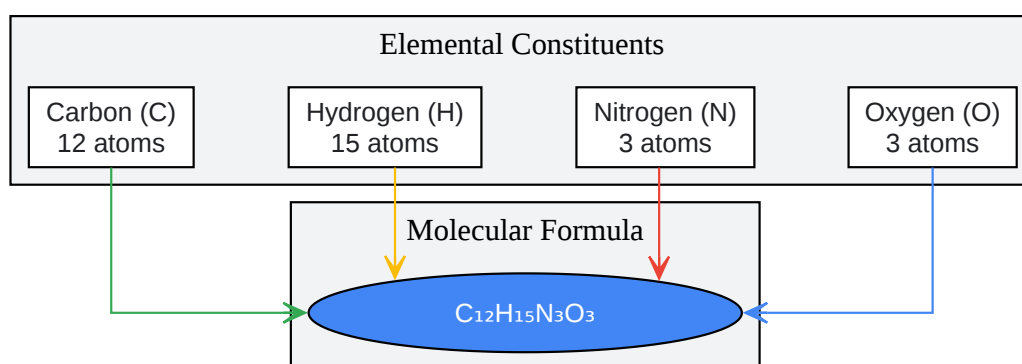
## Derivation of Molecular Weight and Formula

The molecular formula and weight of **triallyl cyanurate** are not determined through a singular experimental protocol but are rather fundamental properties derived from its chemical structure. The molecular formula, C<sub>12</sub>H<sub>15</sub>N<sub>3</sub>O<sub>3</sub>, is an empirical representation of the number of atoms of each element within one molecule of the compound.

The molecular weight is calculated by summing the atomic weights of all atoms in the molecular formula. This calculation is based on the standard atomic weights of carbon (C), hydrogen (H), nitrogen (N), and oxygen (O).

### Elemental Composition and Molecular Formula Derivation

The logical relationship for determining the molecular formula of **triallyl cyanurate** is based on its elemental constituents.



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Caption: Elemental composition of **triallyl cyanurate**.

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## References

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